

Long-term stability of CAY10595 DMSO stock at -20°C

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Compound of Interest

Compound Name: CAY10595

Cat. No.: B120155

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Technical Support Center: CAY10595

This technical support center provides guidance on the long-term stability of **CAY10595** DMSO stock solutions stored at -20°C. Researchers, scientists, and drug development professionals can find troubleshooting guides and frequently asked questions to address common issues encountered during their experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for **CAY10595** DMSO stock solutions?

For long-term storage, it is recommended to store stock solutions of **CAY10595** in DMSO at -20°C or -80°C.[1] Storing at these temperatures helps to minimize degradation.

Q2: How many times can I freeze-thaw my **CAY10595** DMSO stock solution?

It is best to avoid repeated freeze-thaw cycles as they can negatively impact the stability of the compound.[1][2] DMSO is hygroscopic, meaning it can absorb moisture from the atmosphere each time the vial is opened.[3] This absorbed water can lead to compound degradation over time. To avoid this, it is recommended to aliquot the stock solution into smaller, single-use volumes.

Q3: I noticed precipitation in my **CAY10595** stock solution after thawing. What should I do?

Precipitation upon thawing can occur if the compound's solubility limit is exceeded at lower temperatures.^[1] To address this, warm the solution slowly to room temperature and vortex gently to ensure it has completely redissolved before use.^[1] If precipitation persists, it may be necessary to prepare a fresh stock solution at a slightly lower concentration.

Q4: My experimental results have been inconsistent recently. Could my **CAY10595** stock be degrading?

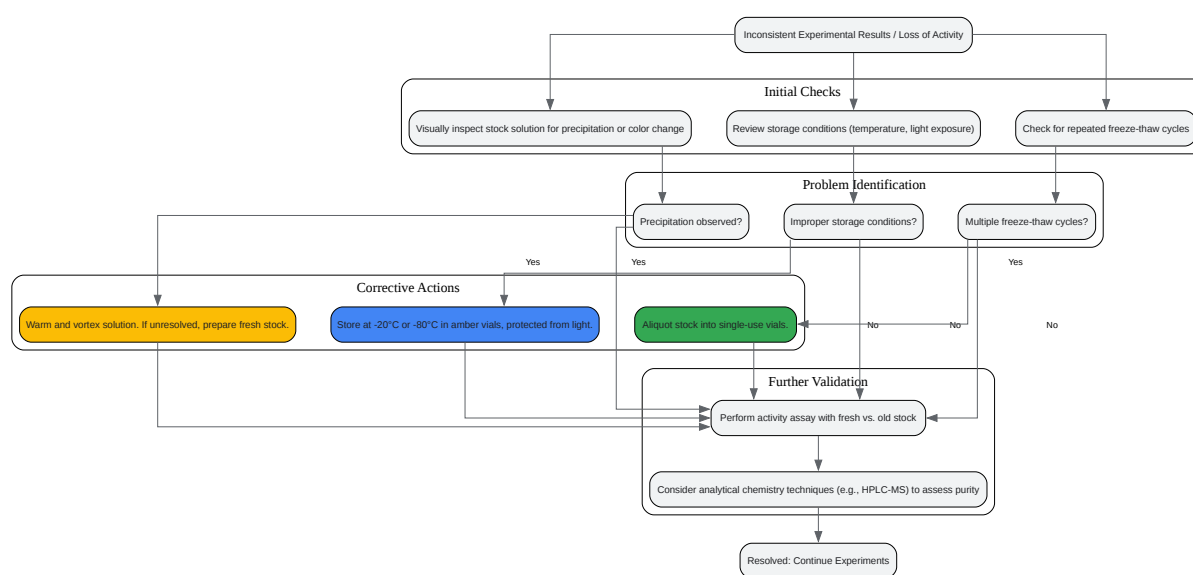
Inconsistent experimental results and a loss of compound activity are common indicators of compound degradation.^[1] Several factors can contribute to this, including improper storage, repeated freeze-thaw cycles, and exposure to light or air.^[1] It is crucial to assess the integrity of your compound if you suspect degradation.

Q5: Can the type of storage container affect the stability of my **CAY10595** stock?

Yes, the storage container material can impact compound stability.^[1] For long-term storage, it is advisable to use amber glass vials or polypropylene tubes that are known to be inert.^[1] This minimizes the risk of the compound adhering to the container surface or contaminants leaching from the plastic into the solution.

Troubleshooting Guide

If you suspect that your **CAY10595** DMSO stock solution is degrading, follow this troubleshooting workflow to diagnose and resolve the issue.

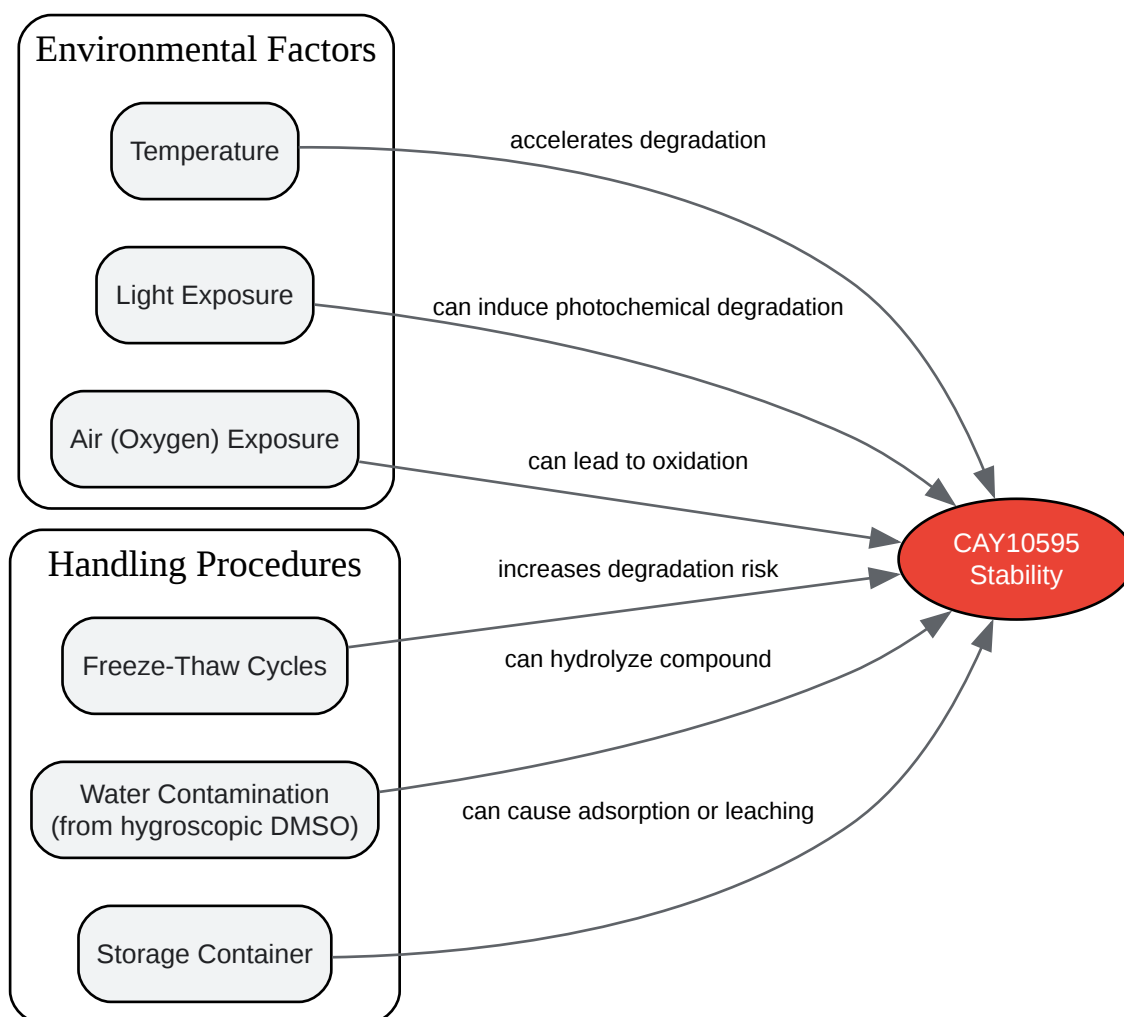


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Caption: Troubleshooting workflow for suspected **CAY10595** degradation.

Factors Affecting Stability of CAY10595 in DMSO

The long-term stability of **CAY10595** in a DMSO stock solution is influenced by several key factors. Proper handling and storage are critical to maintaining the integrity and activity of the compound.



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Caption: Factors influencing the stability of **CAY10595** in DMSO.

Quantitative Data on Stability

Specific long-term stability data for **CAY10595** in DMSO at -20°C is not readily available from manufacturers. To ensure the efficacy of your **CAY10595** stock, it is recommended to perform

your own stability assessment. The following table can be used to record the results of such an analysis.

Time Point	Storage Condition	Concentration (mM)	Purity (%) by HPLC	Biological Activity (% of control)
T = 0	-20°C	10	99.5	100
T = 1 month	-20°C	10		
T = 3 months	-20°C	10		
T = 6 months	-20°C	10		
T = 1 year	-20°C	10		

Experimental Protocols

Protocol for Assessing the Stability of **CAY10595** in DMSO

This protocol outlines a general method for determining the stability of a **CAY10595** DMSO stock solution stored at -20°C using High-Performance Liquid Chromatography (HPLC) to assess purity and a relevant biological assay to measure activity.

1. Preparation of Stock Solution and Aliquots:

- Prepare a stock solution of **CAY10595** in anhydrous DMSO at a desired concentration (e.g., 10 mM).
- Aliquot the stock solution into multiple single-use, light-protected vials (e.g., amber polypropylene tubes).
- Designate aliquots for different time points (e.g., 0, 1, 3, 6, and 12 months).
- Store all aliquots at -20°C.

2. Initial Analysis (Time = 0):

- HPLC Analysis:
 - Thaw one aliquot and dilute it to a suitable concentration for HPLC analysis.
 - Analyze the sample to determine the initial purity and peak area of **CAY10595**. This will serve as the baseline.
- Biological Activity Assay:
 - Use a fresh aliquot to perform a relevant biological assay (e.g., an in vitro kinase assay if **CAY10595** is a kinase inhibitor).
 - Determine the initial biological activity (e.g., IC50 value). This will be the 100% activity reference.

3. Subsequent Time Point Analysis:

- At each designated time point (1, 3, 6, 12 months), thaw a new aliquot of the **CAY10595** stock solution.
- HPLC Analysis:
 - Perform HPLC analysis under the same conditions as the initial analysis.
 - Calculate the percentage of **CAY10595** remaining by comparing the peak area at the current time point to the peak area at time 0.
- Biological Activity Assay:
 - Perform the same biological assay as in the initial analysis.
 - Compare the activity to the initial results to determine any loss of potency.

4. Data Analysis:

- Record the purity and biological activity data for each time point in a table.

- A significant decrease in purity or biological activity indicates degradation of the compound under the tested storage conditions.

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References

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